

Ecotoxicity of Isocarbophos in Avian Species: A Technical Guide

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Compound of Interest

Compound Name: *Isocarbophos*

Cat. No.: *B1203156*

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Disclaimer: Quantitative ecotoxicity data for **Isocarbophos** in avian species is limited in publicly available literature. This guide provides available information on **Isocarbophos** and supplements it with data from other organophosphate insecticides with a similar mode of action to provide a comprehensive overview of the potential risks.

Executive Summary

Isocarbophos is an organophosphate insecticide known to be an acetylcholinesterase (AChE) inhibitor.^{[1][2][3]} While specific data on its direct impact on various avian species is scarce, its classification as an organophosphate raises significant concerns due to the known high toxicity of this chemical class to birds.^{[1][2][4]} This technical guide synthesizes the available information on **Isocarbophos** and provides a broader context of organophosphate ecotoxicity in avian species. It details standardized experimental protocols for assessing avian toxicity and outlines the key mechanism of action. The included data tables, while not specific to **Isocarbophos**, offer a comparative look at the toxicity of other organophosphates, thereby serving as a crucial reference for risk assessment and future research directions.

Introduction to Isocarbophos

Isocarbophos is a broad-spectrum organophosphate insecticide.^{[1][2]} Like other compounds in its class, its primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE).^{[1][2][3]} This enzyme is critical for the proper functioning of the nervous system in both

insects and vertebrates. Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of nerve fibers, which can cause a range of toxic effects, from sublethal behavioral changes to mortality.^{[2][5]}

General information indicates that **Isocarbophos** is highly toxic to birds, though specific quantitative data across different avian species is not readily available in peer-reviewed literature.^[1]

Quantitative Ecotoxicity Data

A comprehensive search of scientific literature and regulatory databases yielded limited specific quantitative ecotoxicity data for **Isocarbophos** in avian species. A single acute oral LD50 value of 5 mg/kg for birds has been reported, but the specific species and experimental conditions were not detailed.

To provide a comparative framework for the potential toxicity of **Isocarbophos**, the following tables summarize acute and chronic toxicity data for other widely studied organophosphate insecticides in two standard avian test species: the Northern Bobwhite (*Colinus virginianus*) and the Mallard duck (*Anas platyrhynchos*).

Table 1: Acute Oral Toxicity (LD50) of Selected Organophosphate Insecticides in Avian Species

Chemical	Species	LD50 (mg/kg body weight)	Purity (%)	Reference
Chlorpyrifos	Colinus virginianus	11.8	97.1	U.S. EPA ECOTOX
Chlorpyrifos	Anas platyrhynchos	75.8	97.1	U.S. EPA ECOTOX
Diazinon	Colinus virginianus	10.0	97.7	U.S. EPA ECOTOX
Diazinon	Anas platyrhynchos	3.5	87.0	U.S. EPA ECOTOX
Malathion	Colinus virginianus	1485	95.0	U.S. EPA ECOTOX
Malathion	Anas platyrhynchos	1485	95.0	U.S. EPA ECOTOX
Parathion	Colinus virginianus	12.4	Technical	U.S. EPA ECOTOX
Parathion	Anas platyrhynchos	2.0	Technical	U.S. EPA ECOTOX

Table 2: Dietary Toxicity (LC50) of Selected Organophosphate Insecticides in Avian Species

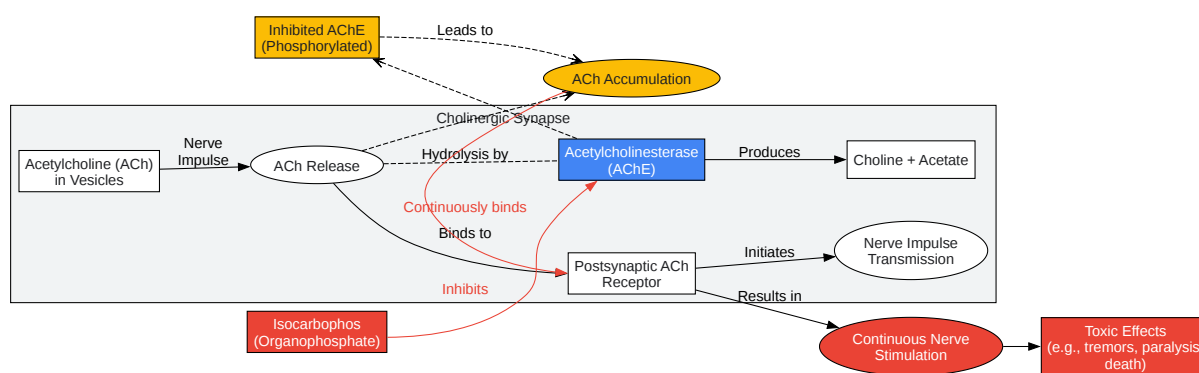
Chemical	Species	LC50 (ppm in diet)	Purity (%)	Reference
Chlorpyrifos	Colinus virginianus	201	97.1	U.S. EPA ECOTOX
Chlorpyrifos	Anas platyrhynchos	140	97.1	U.S. EPA ECOTOX
Diazinon	Colinus virginianus	342	97.7	U.S. EPA ECOTOX
Diazinon	Anas platyrhynchos	239	87.0	U.S. EPA ECOTOX
Malathion	Colinus virginianus	>5000	95.0	U.S. EPA ECOTOX
Malathion	Anas platyrhynchos	>5000	95.0	U.S. EPA ECOTOX
Parathion	Colinus virginianus	200	Technical	U.S. EPA ECOTOX
Parathion	Anas platyrhynchos	250	Technical	U.S. EPA ECOTOX

Table 3: Reproductive Toxicity of Selected Organophosphate Insecticides in Avian Species

Chemical	Species	Endpoint	Value (ppm in diet)	Effect	Reference
Chlorpyrifos	Colinus virginianus	NOAEL	60	No effect on reproduction	U.S. EPA ECOTOX
Chlorpyrifos	Colinus virginianus	LOAEL	125	Reduced eggshell thickness	U.S. EPA ECOTOX
Malathion	Anas platyrhynchos	NOAEL	1000	No effect on reproduction	U.S. EPA ECOTOX
Malathion	Anas platyrhynchos	LOAEL	3000	Reduced hatchling survival	U.S. EPA ECOTOX

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **Isocarbophos** and other organophosphates is the inhibition of acetylcholinesterase (AChE). The following diagram illustrates this signaling pathway.



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Caption: Acetylcholinesterase inhibition by **Isocarbophos**.

Experimental Protocols

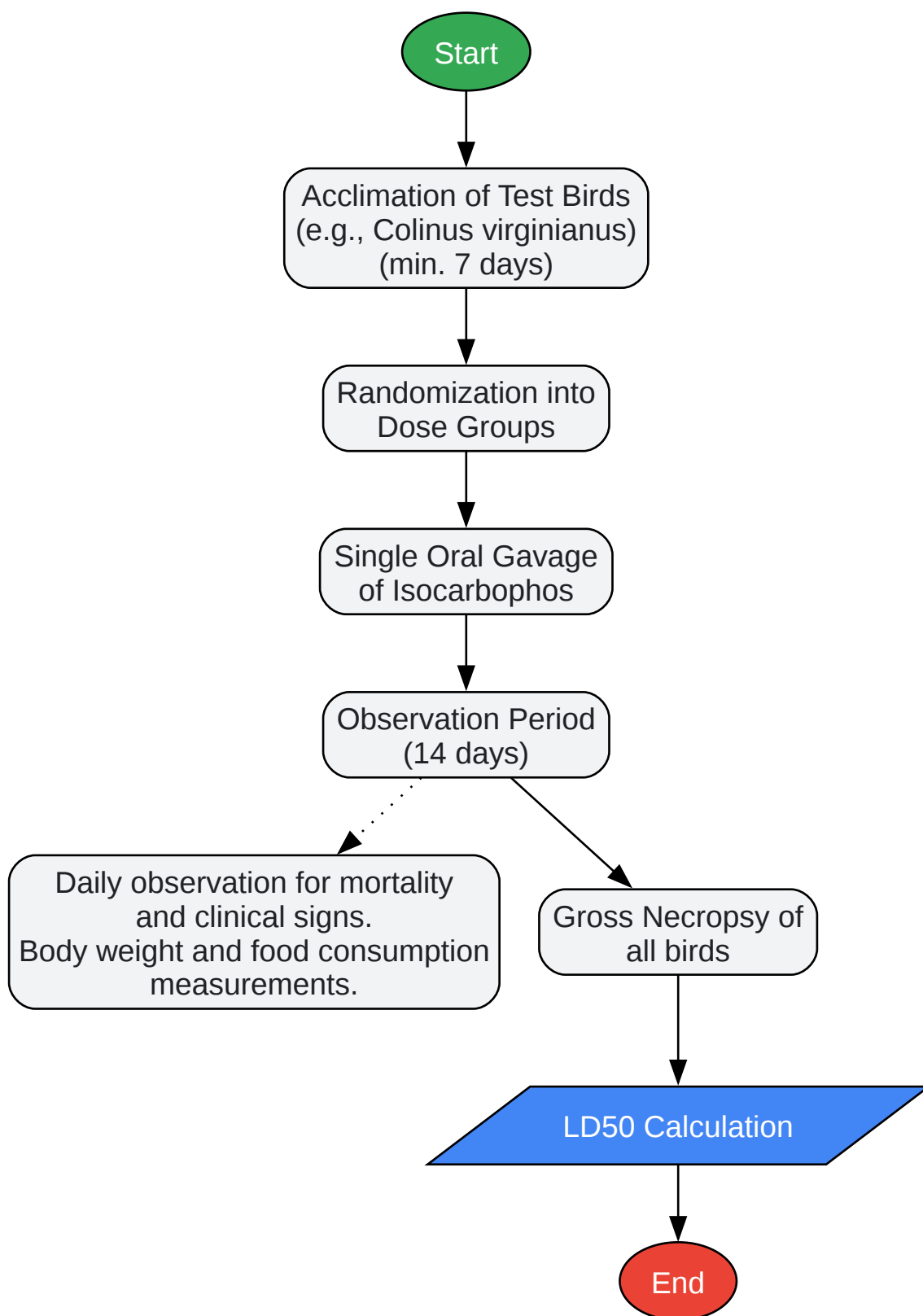
Standardized protocols are essential for assessing the ecotoxicity of chemicals in avian species. The following sections detail the methodologies for key experiments.

Avian Acute Oral Toxicity Test (OECD TG 223)

This test is designed to determine the median lethal dose (LD50) of a substance after a single oral administration.

Methodology:

- **Test Species:** Typically Northern Bobwhite (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- **Animal Housing:** Birds are housed in cages under controlled temperature, humidity, and lighting conditions.
- **Dose Administration:** The test substance is administered directly into the crop or esophagus using gavage. A range of dose levels is used to determine the dose-response relationship.
- **Observation Period:** Birds are observed for at least 14 days for signs of toxicity and mortality.
- **Data Collection:** Observations of clinical signs, body weight changes, and food consumption are recorded. A post-mortem examination is conducted on all birds.
- **Endpoint:** The LD50, the dose estimated to be lethal to 50% of the test population, is calculated.



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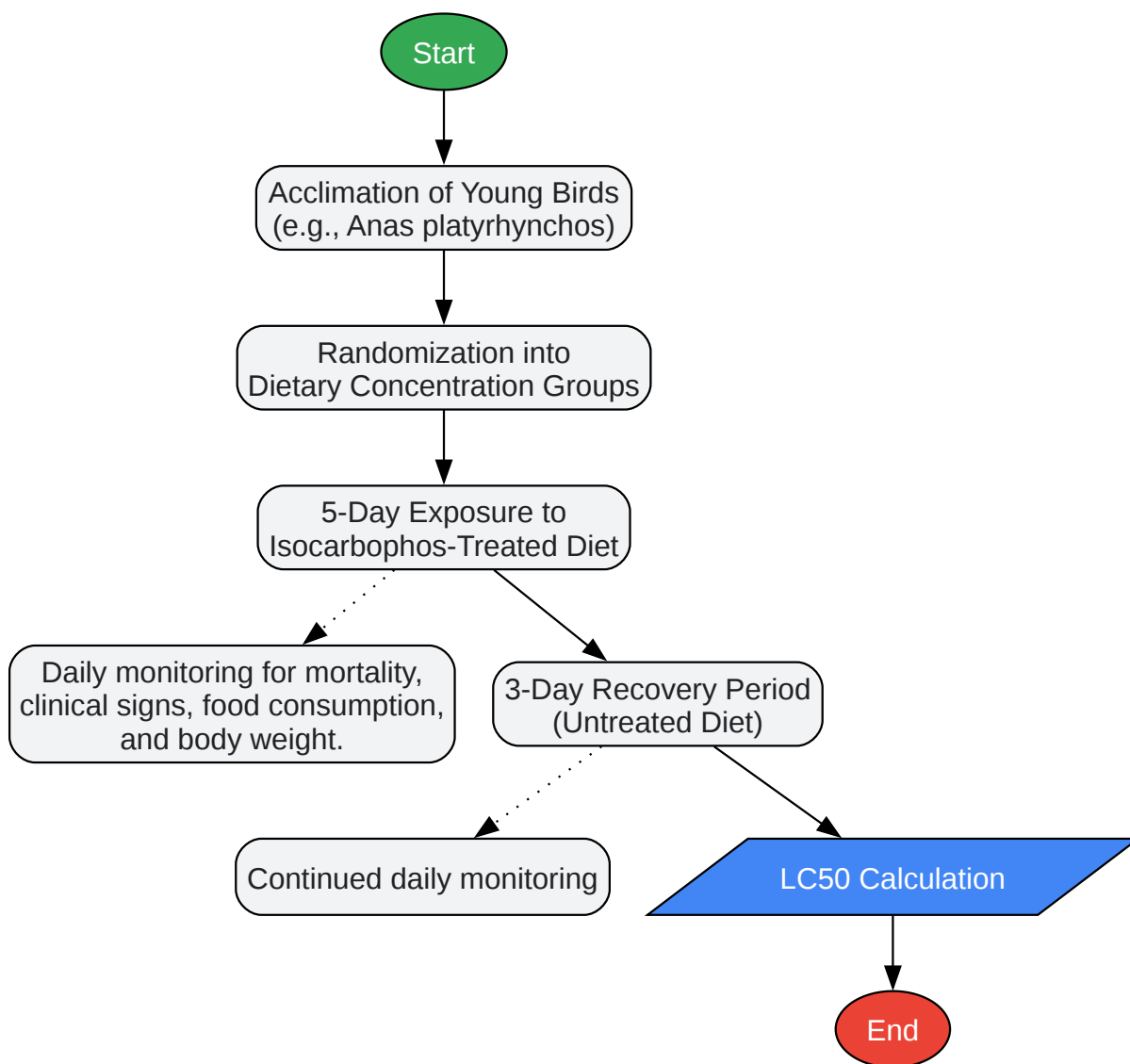
Caption: Workflow for an avian acute oral toxicity test.

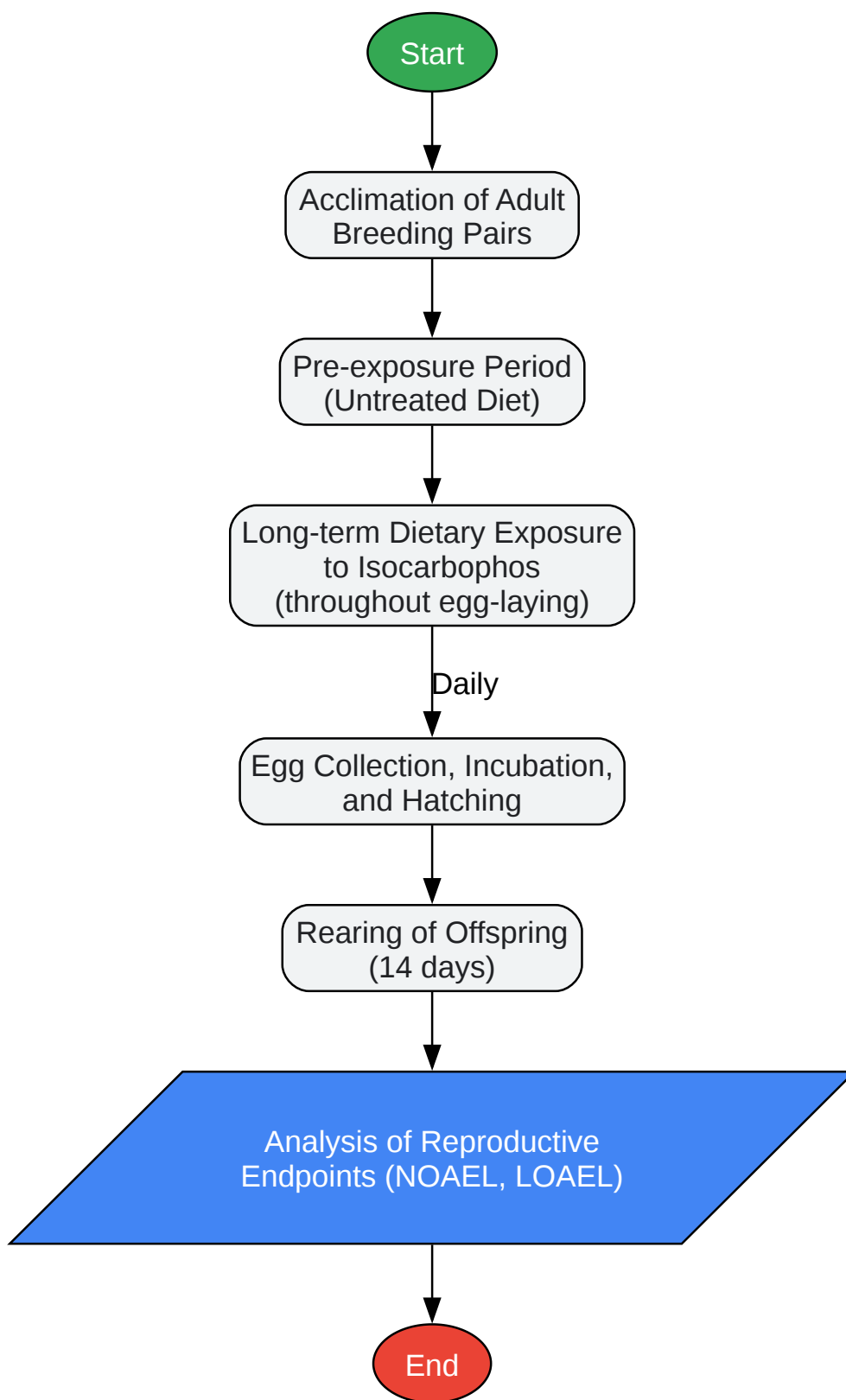
Avian Dietary Toxicity Test (OECD TG 205)

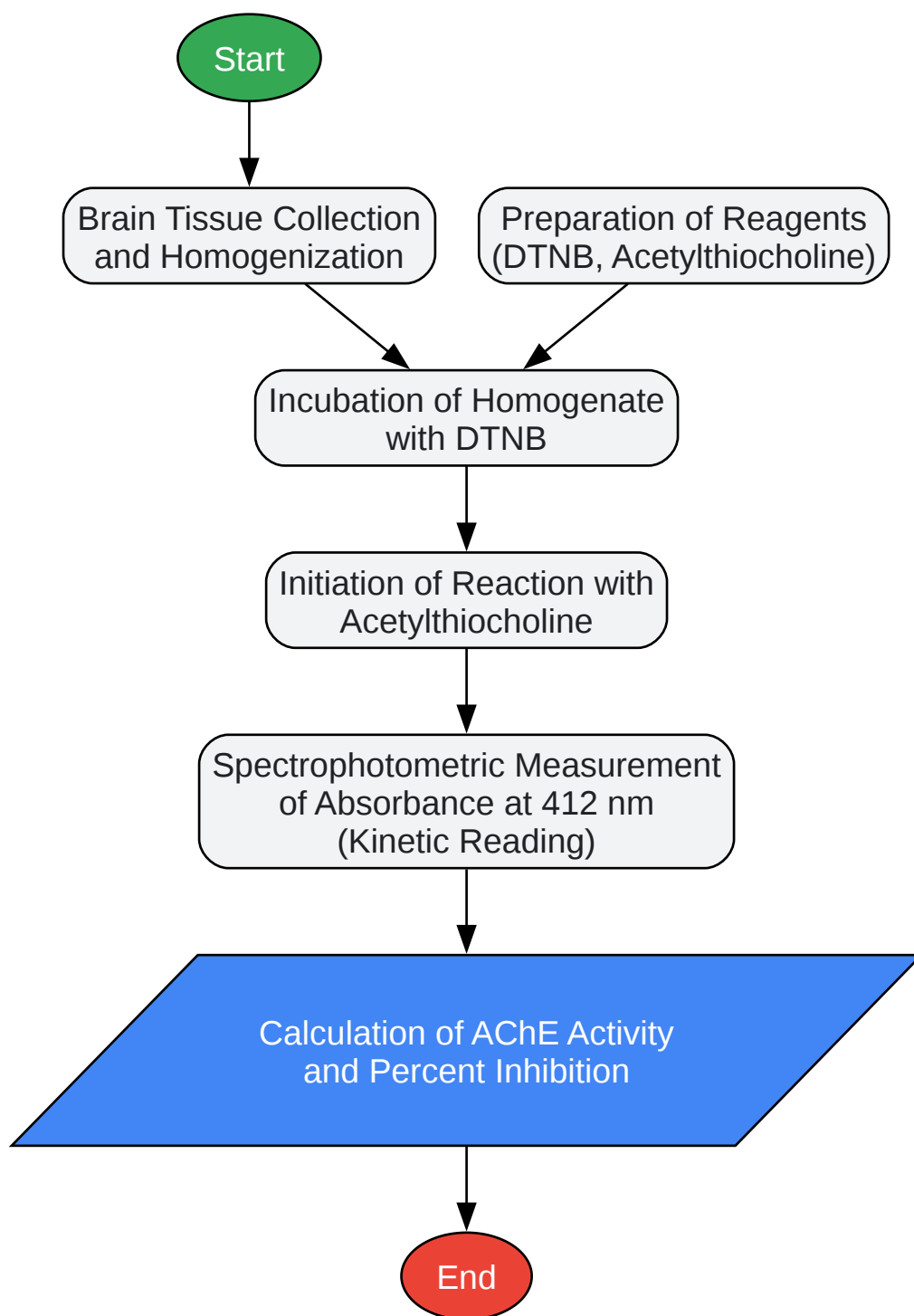
This test evaluates the toxicity of a substance when administered to birds in their diet over a short period.

Methodology:

- **Test Species:** Typically young Northern Bobwhite (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- **Animal Housing:** Birds are housed in groups in pens with ad libitum access to food and water.
- **Diet Preparation:** The test substance is mixed into the feed at various concentrations.
- **Exposure Period:** Birds are fed the treated diet for 5 days, followed by a 3-day observation period on a clean diet.
- **Data Collection:** Daily observations for mortality and signs of toxicity. Food consumption and body weight are measured.
- **Endpoint:** The LC50, the dietary concentration estimated to be lethal to 50% of the test population, is determined.







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